

Application Note: Mass Spectrometry

Fragmentation Analysis of 4-Carbamimidoylbenzoic Acid

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Compound of Interest

Compound Name: 4-carbamimidoylbenzoic Acid

CAS No.: 15535-95-2

Cat. No.: B091310

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Introduction

4-Carbamimidoylbenzoic acid, also known as 4-amidinobenzoic acid, is a molecule of significant interest in medicinal chemistry and drug development. Its structure, featuring both a carboxylic acid and a benzamidine moiety, makes it a versatile building block for the synthesis of protease inhibitors and other therapeutic agents. A thorough understanding of its physicochemical properties is paramount for its identification and characterization in complex biological matrices. Mass spectrometry is an indispensable tool for this purpose, and a detailed knowledge of the compound's fragmentation pattern is crucial for unambiguous structure confirmation and metabolite identification studies.

This application note provides a comprehensive guide to the mass spectrometry fragmentation pattern of **4-carbamimidoylbenzoic acid** under electron ionization (EI) conditions. We will explore the principal fragmentation pathways, predict the major fragment ions, and provide a detailed experimental protocol for acquiring high-quality mass spectra. This document is

intended for researchers, scientists, and drug development professionals who utilize mass spectrometry for the analysis of small molecules.

Predicted Mass Spectrometry Fragmentation Pattern

The structure of **4-carbamimidoylbenzoic acid** ($C_8H_8N_2O_2$) lends itself to several predictable fragmentation pathways upon electron ionization. The presence of the aromatic ring, the carboxylic acid group, and the carbamimidoyl (amidine) group will each influence the fragmentation cascade. The molecular weight of **4-carbamimidoylbenzoic acid** is 164.16 g/mol, and its molecular ion peak $[M]^{+\bullet}$ is expected at an m/z of 164.^[1]

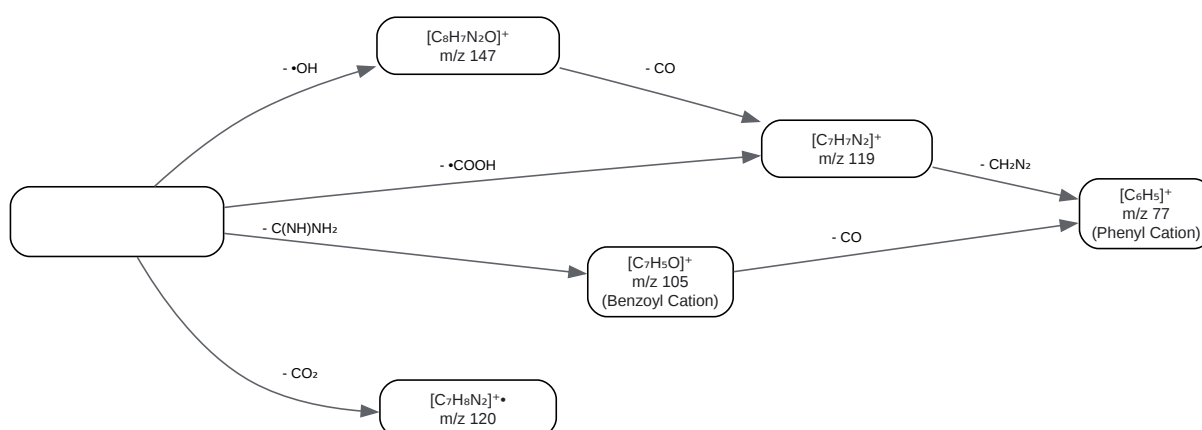
The primary fragmentation events are anticipated to involve the loss of small, stable neutral molecules and radicals from the functional groups.

Key Fragmentation Pathways

- **Loss of a Hydroxyl Radical ($\bullet OH$):** A common fragmentation pathway for aromatic carboxylic acids is the cleavage of the C-OH bond, leading to the formation of a stable acylium ion.^{[2][3][4]} This would result in a prominent peak at m/z 147.
- **Loss of a Carboxyl Radical ($\bullet COOH$):** The entire carboxylic acid group can be lost as a radical, which is a characteristic fragmentation of aromatic acids.^{[2][4][5]} This would produce a fragment ion at m/z 119.
- **Decarboxylation (Loss of CO_2):** Following the initial loss of a hydroxyl radical, the resulting acylium ion can lose carbon monoxide (CO) to form a phenyl cation. However, a more direct loss of CO_2 from the molecular ion is also possible, leading to a fragment at m/z 120.
- **Fragmentation of the Carbamimidoyl Group:** The amidine group can undergo fragmentation through the loss of ammonia (NH_3) or a cyanamide (CH_2N_2) molecule.
 - **Loss of NH_3 :** The loss of a neutral ammonia molecule from the molecular ion would result in a fragment at m/z 147. This ion is isomeric with the ion formed by the loss of the hydroxyl radical, and its formation would contribute to the intensity of the peak at this m/z value.

- Loss of Cyanamide ($\text{HN}=\text{C}=\text{NH}$): Sequential neutral losses including $\text{HN}=\text{C}=\text{NH}$ from a related compound have been observed.[6]
- Cleavage of the C-C Bond: The bond between the aromatic ring and the carbamimidoyl group can cleave, leading to the formation of a benzoyl cation at m/z 105 and a carbamimidoyl radical. The benzoyl cation is a common fragment in the mass spectra of benzoic acid and its derivatives.[5][7] The phenyl cation at m/z 77 is also a likely product of further fragmentation.[7][8]

The following Graphviz diagram illustrates the predicted major fragmentation pathways of **4-carbamimidoylbenzoic acid**.



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Caption: Predicted EI-MS fragmentation of **4-carbamimidoylbenzoic acid**.

Summary of Predicted Fragment Ions

m/z	Proposed Formula	Identity/Origin
164	$[\text{C}_8\text{H}_8\text{N}_2\text{O}_2]^+\bullet$	Molecular Ion
147	$[\text{C}_8\text{H}_7\text{N}_2\text{O}]^+$	Loss of $\bullet\text{OH}$ or NH_3
121	$[\text{C}_7\text{H}_5\text{O}]^+$	Benzoyl cation
120	$[\text{C}_7\text{H}_8\text{N}_2]^+\bullet$	Loss of CO_2
119	$[\text{C}_7\text{H}_7\text{N}_2]^+$	Loss of $\bullet\text{COOH}$
105	$[\text{C}_7\text{H}_5\text{O}]^+$	Benzoyl Cation
77	$[\text{C}_6\text{H}_5]^+$	Phenyl Cation

Experimental Protocol

This protocol outlines a general procedure for the analysis of **4-carbamimidoylbenzoic acid** using a gas chromatography-mass spectrometry (GC-MS) system with an electron ionization source.

Instrumentation

- Gas Chromatograph: Agilent 8890 GC System (or equivalent)
- Mass Spectrometer: Agilent 5977B GC/MSD (or equivalent)
- GC Column: HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 μm (or equivalent)

Reagents and Materials

- **4-Carbamimidoylbenzoic acid** (analytical standard)
- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS (for derivatization, if necessary)

Sample Preparation

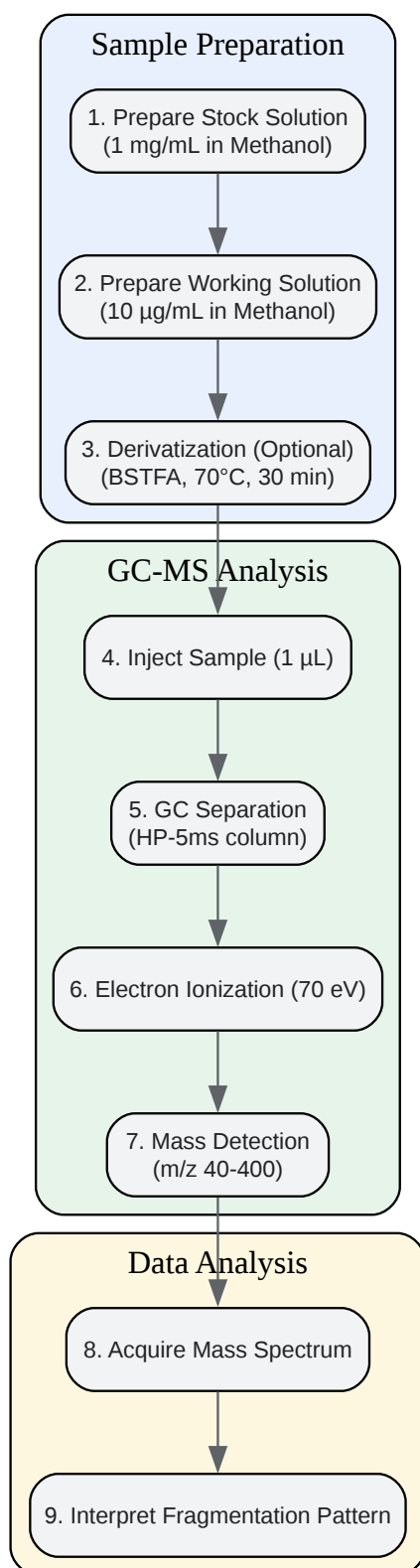
- Prepare a stock solution of **4-carbamimidoylbenzoic acid** at a concentration of 1 mg/mL in methanol.
- Prepare a working solution of 10 µg/mL by diluting the stock solution with methanol.
- Derivatization (Optional but Recommended): Due to the low volatility of the carboxylic acid and amidine groups, derivatization is recommended to improve chromatographic performance and prevent thermal degradation in the GC inlet.
 - Evaporate 100 µL of the working solution to dryness under a gentle stream of nitrogen.
 - Add 50 µL of BSTFA with 1% TMCS and 50 µL of dichloromethane.
 - Cap the vial tightly and heat at 70°C for 30 minutes.
 - Allow the sample to cool to room temperature before injection.

GC-MS Parameters

- Inlet Temperature: 250°C
- Injection Volume: 1 µL
- Split Ratio: 20:1
- Carrier Gas: Helium
- Flow Rate: 1.0 mL/min (constant flow)
- Oven Program:
 - Initial temperature: 100°C, hold for 1 minute
 - Ramp: 15°C/min to 280°C
 - Hold: 5 minutes at 280°C

- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Ionization Energy: 70 eV
- Mass Range: m/z 40-400

The following diagram outlines the experimental workflow.



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Caption: Experimental workflow for GC-MS analysis.

Conclusion

The predicted fragmentation pattern of **4-carbamimidoylbenzoic acid** provides a robust framework for its identification and structural elucidation by mass spectrometry. The characteristic losses of hydroxyl and carboxyl moieties from the acid group, along with fragmentation of the amidine substituent, generate a unique mass spectral fingerprint. The provided experimental protocol offers a starting point for the reliable analysis of this compound, with the optional derivatization step being crucial for achieving good chromatographic performance. This application note serves as a valuable resource for researchers working with **4-carbamimidoylbenzoic acid** and similar molecules, enabling more confident and accurate mass spectrometric analysis.

References

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